

Application Notes and Protocols for Spisulosine-d3 Solution

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Compound of Interest

Compound Name: Spisulosine-d3

Cat. No.: B11942403

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Introduction

Spisulosine (also known as ES-285) is a bioactive sphingoid analog of marine origin that has demonstrated potent antiproliferative and pro-apoptotic effects in various cancer cell lines.^[1] Its mechanism of action involves the de novo synthesis of intracellular ceramide, leading to the activation of protein kinase C zeta (PKC ζ) and subsequent induction of apoptosis.^[1]

Spisulosine-d3 is the deuterium-labeled version of Spisulosine, making it an ideal internal standard for the accurate quantification of Spisulosine in biological matrices using mass spectrometry-based techniques such as liquid chromatography-mass spectrometry (LC-MS).^[2]

These application notes provide detailed protocols for the preparation, storage, and application of **Spisulosine-d3** solutions in a research laboratory setting.

Physicochemical Properties and Storage

Proper handling and storage of **Spisulosine-d3** are critical to maintain its integrity and ensure reproducible experimental results.

Property	Value	Reference
Chemical Name	3-Octadecan-1,1,1-d3-ol, 2-amino-, (2S,3R)-	[3]
Molecular Formula	C ₁₈ H ₃₆ D ₃ NO	[3]
Molecular Weight	288.53 g/mol	
Appearance	White to off-white solid	
Purity	≥99%	

Storage Recommendations:

Form	Storage Temperature	Storage Duration	Special Instructions
Powder	-20°C	3 years	Store in a tightly sealed container, protected from light and moisture.
Stock Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Use tightly sealed vials.
Stock Solution	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Use tightly sealed vials.

Solution Preparation Protocols

Safety Precautions: Always handle **Spisulosine-d3** powder and solutions in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **Spisulosine-d3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial with a PTFE-lined cap
- Analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the vial of **Spisulosine-d3** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh a precise amount of **Spisulosine-d3** (e.g., 1 mg) using an analytical balance and transfer it to the amber glass vial.
- **Solvent Addition:** Based on the desired concentration of 10 mM and the molecular weight of 288.53 g/mol, calculate the required volume of DMSO. For 1 mg of **Spisulosine-d3**, add 346.6 μ L of DMSO to the vial.
- **Dissolution:** Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution. If necessary, sonicate the vial in a room temperature water bath for 5-10 minutes to ensure the solid is completely dissolved.
- **Visual Inspection:** Visually inspect the solution against a light source to confirm that no particulate matter is present.

- **Storage:** Store the 10 mM stock solution at -80°C in small aliquots to minimize freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions

Working solutions should be prepared fresh daily by diluting the stock solution in the appropriate solvent or cell culture medium.

Example: Preparation of a 1 μ M Working Solution for Cell Culture

- **Thawing:** Retrieve an aliquot of the frozen 10 mM **Spisulosine-d3** stock solution. Allow it to thaw completely at room temperature and then briefly vortex to ensure homogeneity.
- **Dilution:** Perform a serial dilution. For example, to prepare a 1 μ M working solution, you can first prepare an intermediate dilution of 100 μ M by adding 10 μ L of the 10 mM stock solution to 990 μ L of sterile cell culture medium.
- **Final Dilution:** Add 10 μ L of the 100 μ M intermediate solution to 990 μ L of cell culture medium to achieve a final concentration of 1 μ M.
- **Mixing:** Gently mix the working solution by pipetting up and down before adding it to your cell cultures.

Experimental Protocols

Protocol 3: In Vitro Antiproliferation Assay using PC-3 and LNCaP Cells

This protocol outlines a general procedure to assess the antiproliferative effects of Spisulosine, using **Spisulosine-d3** as a control or for comparative studies. Spisulosine has an IC₅₀ of approximately 1 μ M in both PC-3 and LNCaP prostate cancer cell lines.

Materials:

- PC-3 or LNCaP cells
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% penicillin-streptomycin)

- Spisulosine and **Spisulosine-d3** working solutions
- 96-well cell culture plates
- Cell viability reagent (e.g., MTT, PrestoBlue™, or CellTiter-Glo®)
- Plate reader

Procedure:

- **Cell Seeding:** Seed PC-3 or LNCaP cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium.
- **Incubation:** Incubate the plate for 24 hours at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.
- **Treatment:** Prepare a series of dilutions of Spisulosine and **Spisulosine-d3** in complete culture medium. Remove the old medium from the wells and add 100 µL of the treatment solutions (e.g., concentrations ranging from 0.1 µM to 10 µM). Include a vehicle control (medium with the same final concentration of DMSO as the highest treatment concentration).
- **Incubation:** Incubate the treated plates for 48-72 hours.
- **Cell Viability Assessment:** Add the cell viability reagent to each well according to the manufacturer's instructions and incubate for the recommended time.
- **Data Acquisition:** Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC₅₀ value.

Protocol 4: Use of **Spisulosine-d3** as an Internal Standard for LC-MS Quantification

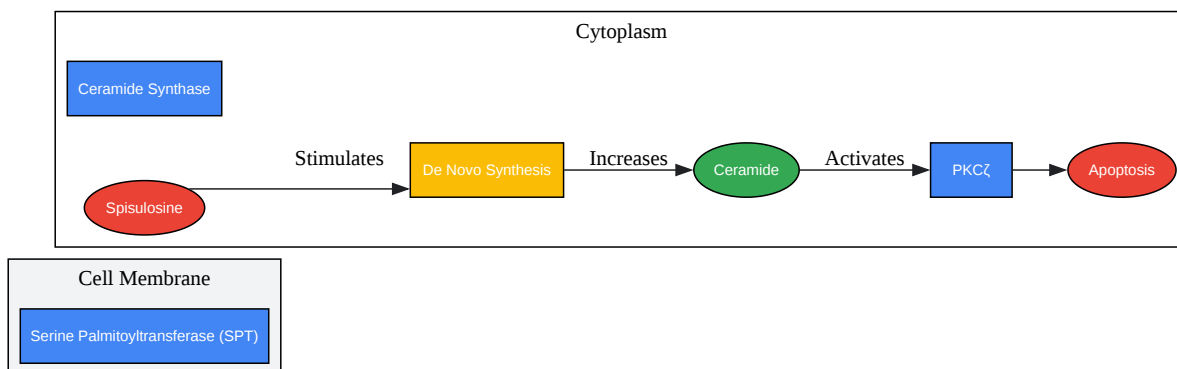
Spisulosine-d3 is an excellent internal standard for the quantification of Spisulosine in biological samples due to its similar chemical and physical properties and co-elution during

chromatography.

General Workflow:

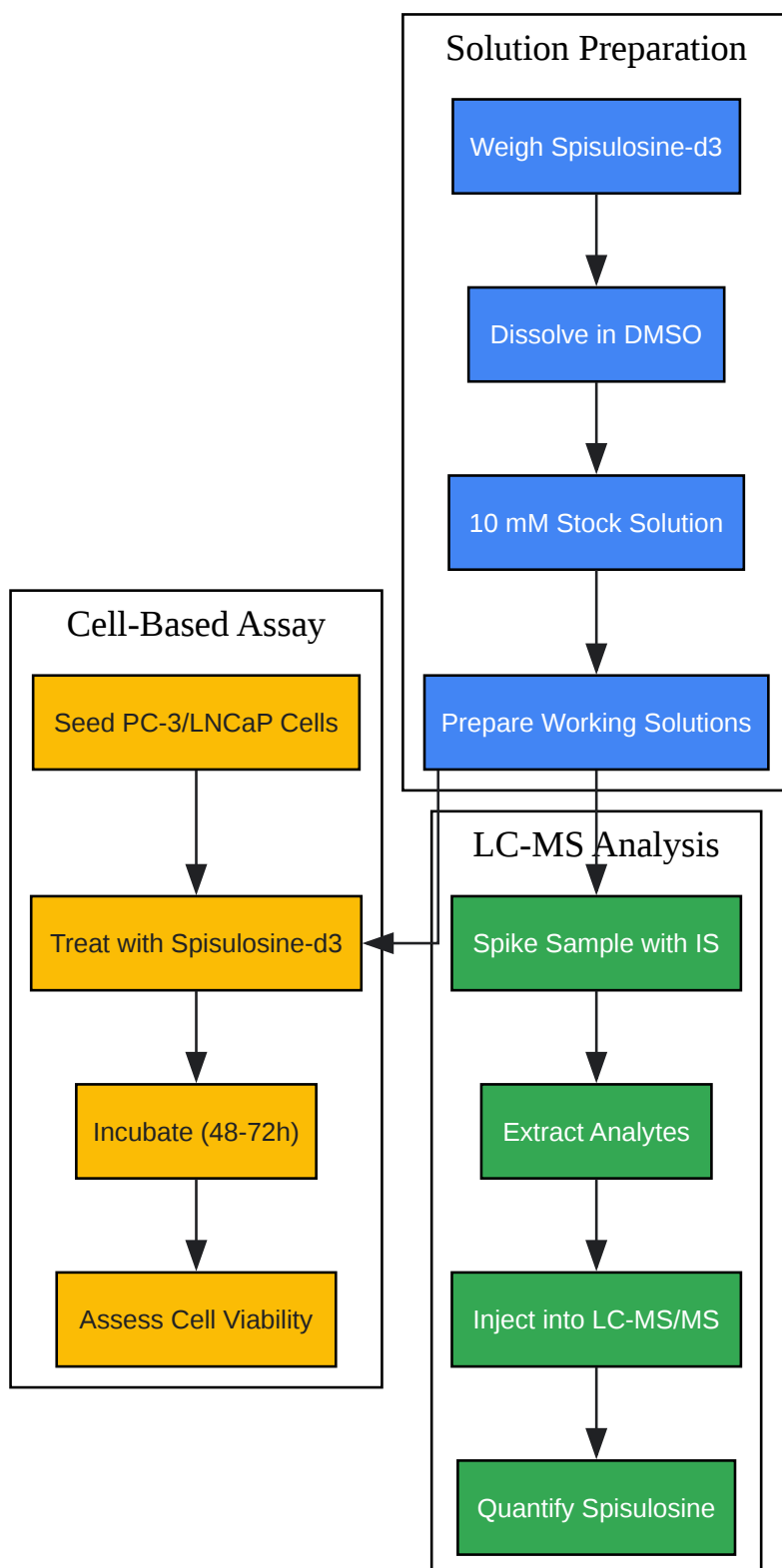
- Sample Preparation:
 - To a known volume of the biological sample (e.g., plasma, cell lysate), add a precise amount of **Spisulosine-d3** working solution (the concentration will depend on the expected concentration of the analyte and the sensitivity of the instrument).
 - Perform a protein precipitation step by adding a cold organic solvent (e.g., acetonitrile or methanol) containing the **Spisulosine-d3** internal standard. Vortex and centrifuge to pellet the proteins.
 - Alternatively, a liquid-liquid extraction or solid-phase extraction can be used for sample clean-up.
- LC-MS/MS Analysis:
 - Transfer the supernatant to an autosampler vial for injection onto the LC-MS/MS system.
 - Develop a chromatographic method that provides good separation of Spisulosine from other matrix components. A C18 column is often a good starting point for lipid-like molecules.
 - Optimize the mass spectrometer parameters (e.g., precursor and product ion transitions, collision energy) for both Spisulosine and **Spisulosine-d3** in multiple reaction monitoring (MRM) mode.
- Data Analysis:
 - Create a calibration curve by plotting the ratio of the peak area of the Spisulosine calibrants to the peak area of the **Spisulosine-d3** internal standard against the concentration of the calibrants.
 - Quantify the amount of Spisulosine in the unknown samples by using the peak area ratio of the analyte to the internal standard and interpolating from the calibration curve.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Spisulosine signaling pathway.



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Caption: Experimental workflow for **Spisulosine-d3**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]
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